

Application Notes: Preparing BMS-1166 Hydrochloride Stock Solution in DMSO

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Compound of Interest

Compound Name: BMS-1166 hydrochloride

Cat. No.: B10818828

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Audience: Researchers, scientists, and drug development professionals.

Introduction

BMS-1166 hydrochloride is a potent, small-molecule inhibitor of the programmed cell death 1 (PD-1) and programmed death-ligand 1 (PD-L1) protein-protein interaction.[1][2] It functions as an immune checkpoint inhibitor by blocking the PD-1/PD-L1 pathway, which is a critical mechanism for tumor immune evasion. BMS-1166 induces the dimerization of PD-L1, preventing its binding to the PD-1 receptor on T-cells and thereby restoring T-cell activation against cancer cells.[3][4] Another reported mechanism involves the disruption of PD-L1 glycosylation and its trafficking to the cell surface. Accurate and consistent preparation of a stock solution is the first critical step for reliable and reproducible results in in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent for creating high-concentration stock solutions of **BMS-1166 hydrochloride** due to its high solubilizing capacity for this compound. This document provides a detailed protocol for the preparation, storage, and handling of **BMS-1166 hydrochloride** stock solutions in DMSO.

Physicochemical Properties and Storage

Recommendations

Proper storage is crucial to maintain the stability and activity of **BMS-1166 hydrochloride** and its stock solutions. The following table summarizes key quantitative data.

Parameter	Value	Source(s)
Chemical Name	(4R)-1-[[5-chloro-2-[(3-cyanophenyl)methoxy]-4-[[3-(2,3-dihydro-1,4-benzodioxin-6-yl)-2-methylphenyl]methoxy]phenyl]methyl]-4-hydroxy-D-proline, monohydrochloride	[2]
CAS Number	2113650-05-6	[2][5]
Molecular Formula	C ₃₆ H ₃₄ Cl ₂ N ₂ O ₇	[5]
Molecular Weight	677.57 g/mol	[5]
Solubility in DMSO	≥100 mg/mL (approx. 147.6 mM)	[1]
IC ₅₀ (PD-1/PD-L1)	1.4 nM	[1][2][3]
Storage (Solid Form)	-20°C for up to 3 years. Keep desiccated.	[1][6]
Storage (DMSO Stock)	-80°C for up to 1 year; -20°C for up to 1 month. Aliquot to avoid freeze-thaw cycles.	[1][3][7]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BMS-1166 hydrochloride** in DMSO.

3.1. Materials and Equipment

- **BMS-1166 hydrochloride** (solid powder)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryogenic vials
- Pipettes and sterile pipette tips
- Vortex mixer
- Optional: Water bath or sonicator

3.2. Safety Precautions

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Handle **BMS-1166 hydrochloride** powder in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- Consult the Safety Data Sheet (SDS) for **BMS-1166 hydrochloride** and DMSO before handling.[\[8\]](#)

3.3. Stock Solution Calculation

To prepare a stock solution of a specific concentration (molarity), use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for 1 mL of 10 mM Stock Solution:

- Mass (mg) = 10 mM × 1 mL × 677.57 g/mol
- Mass (mg) = 6.7757 mg

Therefore, 6.78 mg of **BMS-1166 hydrochloride** is needed to make 1 mL of a 10 mM stock solution.

3.4. Step-by-Step Procedure

- **Equilibration:** Allow the vial of **BMS-1166 hydrochloride** powder to equilibrate to room temperature for at least 15-20 minutes before opening to prevent condensation of moisture.
- **Weighing:** Carefully weigh out the calculated amount of **BMS-1166 hydrochloride** (e.g., 6.78 mg) using an analytical balance and place it into a sterile vial.
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO (e.g., 1 mL for a 10 mM solution) to the vial containing the powder. Use fresh DMSO from a newly opened bottle, as DMSO is hygroscopic and absorbed water can decrease the solubility of the compound.^{[1][7]}
- **Dissolution:** Tightly cap the vial and vortex thoroughly until the solid is completely dissolved. The solution should be clear and free of particulates.
- **Assisted Solubilization (if necessary):** If the compound does not dissolve completely, gently warm the solution in a water bath (not exceeding 40°C) or use a sonicator for short intervals until the solution clarifies.^{[7][9]}
- **Aliquoting and Storage:** To avoid repeated freeze-thaw cycles which can degrade the compound, dispense the stock solution into single-use aliquots in sterile cryogenic vials.^[6]
- **Labeling and Storage:** Clearly label each aliquot with the compound name, concentration, date, and storage temperature. Store the aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for short-term use (up to 1 month).^[1]

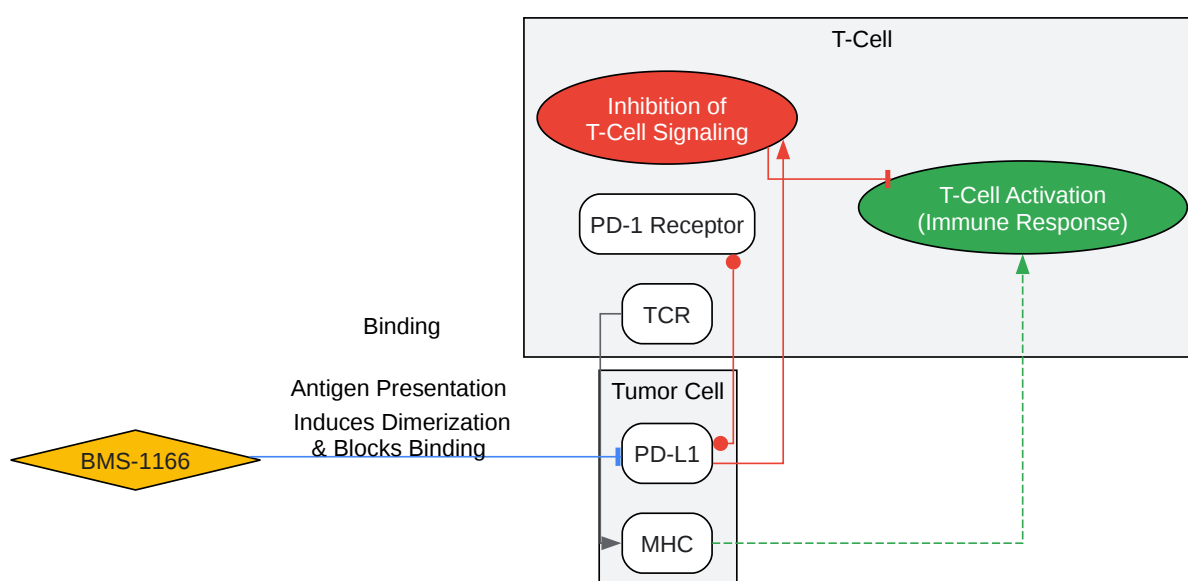
3.5. Preparation of Working Solutions

To prepare a working solution for cell culture or other aqueous assays, dilute the DMSO stock solution into the aqueous buffer or medium. It is recommended to perform serial dilutions in DMSO first if very low concentrations are needed, before the final dilution into the aqueous medium. The final concentration of DMSO in the assay should typically be kept below 0.5% to avoid solvent-induced cytotoxicity.^[6] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Visualizations

4.1. Mechanism of Action: PD-1/PD-L1 Pathway Inhibition

The following diagram illustrates the signaling pathway inhibited by BMS-1166.



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Caption: BMS-1166 blocks the PD-1/PD-L1 interaction, preventing T-cell inhibition.

4.2. Experimental Workflow: Stock Solution Preparation

This diagram outlines the workflow for preparing the **BMS-1166 hydrochloride** stock solution.

Caption: Workflow for **BMS-1166 hydrochloride** stock solution preparation in DMSO.

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